

# Application Notes & Protocols: Growing Single Crystals of Ammonium Cobalt(II) Sulfate

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## Compound of Interest

Compound Name: *Azanium; cobalt(2+); sulfate; hexahydrate*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Ammonium cobalt(II) sulfate hexahydrate ( $(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ ) is a double salt belonging to the family of compounds known as Tutton's salts.<sup>[1][2]</sup> These salts are characterized by their monoclinic crystal structure and have applications in various fields, including catalysis, electrochemical research, and materials science.<sup>[1][2]</sup> This document provides detailed protocols for the synthesis of high-quality single crystals of ammonium cobalt(II) sulfate, a compound utilized as a spectroscopic standard, in cobalt plating, and in the ceramics industry.<sup>[3]</sup> The crystals typically present as pink to red monoclinic prisms.<sup>[3][4]</sup>

## Physicochemical Data

A summary of the key quantitative data for ammonium cobalt(II) sulfate is presented below. This data is essential for understanding the material properties and for designing the crystallization experiments.

Table 1: Physical and Chemical Properties of Ammonium Cobalt(II) Sulfate Hexahydrate

Property	Value
Chemical Formula	$(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ [1]
Molecular Weight	395.23 g/mol [1][3]
Appearance	Pink to red crystalline solid [1][3]
Crystal System	Monoclinic [2][5]
Space Group	$\text{P}2_1/\text{a}$ or $\text{P}2_1/\text{c}$ [2][5]
Density	1.902 g/mL at 25°C [3][6]
Decomposition Temp.	~120°C [1][6]
Solubility	Soluble in water, insoluble in alcohol [3][6]

Table 2: Solubility of Ammonium Cobalt(II) Sulfate in Water [7]

Temperature	Solubility (g / 100 g water)
0°C (273.15 K)	~8.92
10°C (283.15 K)	~13.98
20°C (293.15 K)	~19.54

## Experimental Protocols

Two primary methods for growing single crystals of ammonium cobalt(II) sulfate are detailed below: slow evaporation and slow cooling.

### Protocol 1: Crystal Growth by Slow Evaporation

This is the most common and straightforward method for obtaining single crystals with well-defined faces. [8]

#### 1. Materials and Reagents:

- Cobalt(II) sulfate heptahydrate ( $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$ ) or hexahydrate ( $\text{CoSO}_4 \cdot 6\text{H}_2\text{O}$ )

- Ammonium sulfate ( $(\text{NH}_4)_2\text{SO}_4$ )

- Deionized water[\[1\]](#)

- Beakers or crystallizing dishes

- Stirring rod

- Hot plate

- Filter paper

- Nylon thread or fishing line

- Protective gloves and eyewear

## 2. Saturated Solution Preparation:

- Prepare a stoichiometric mixture of cobalt(II) sulfate and ammonium sulfate. Several literature examples are provided in the table below.

Table 3: Reagent Quantities for Saturated Solution

Cobalt(II) Sulfate	Ammonium Sulfate	Deionized Water	Source
93 g ( $\text{CoSO}_4 \cdot 6\text{H}_2\text{O}$ )	46.5 g	400 mL (hot)	<a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
14.0 g ( $\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$ )	6.6 g	32.5 mL	<a href="#">[12]</a>
Stoichiometric amounts	33.43 g	Use minimal hot water	<a href="#">[7]</a>

- Separately dissolve the cobalt(II) sulfate and ammonium sulfate in hot deionized water.[\[7\]](#)
- Combine the two solutions while stirring intensely.[\[7\]](#) Due to the high solubility of the product, it is recommended to use a minimal amount of hot water to ensure saturation.[\[7\]](#)
- Filter the hot, saturated solution to remove any impurities or undissolved solids.

### 3. Seed Crystal Formation:

- Pour the filtered solution into a clean crystallizing dish or beaker.
- Cover the container with a piece of filter paper to prevent dust contamination while allowing for slow evaporation.
- Leave the solution undisturbed for 24-48 hours. Small seed crystals will form at the bottom of the container as the solvent evaporates.[\[11\]](#)

### 4. Single Crystal Growth:

- Carefully decant the supernatant solution into a new, clean container.
- Select a single, well-formed, transparent seed crystal from the bottom of the original container.[\[11\]](#)
- Tie the selected seed crystal to a thin nylon thread.
- Suspend the seed crystal in the decanted saturated solution, ensuring it is fully submerged and not touching the sides or bottom of the container.
- Cover the container again and allow the solution to evaporate slowly at a constant temperature (e.g., room temperature). The main crystal will grow in size over several days to weeks.[\[11\]](#)

### 5. Harvesting and Storage:

- Once the crystal has reached the desired size, carefully remove it from the solution.
- Gently dry the crystal with a soft, lint-free cloth or paper towel.
- To protect the crystal from dehydration and degradation, it can be coated with a clear varnish or stored in a sealed container with a small amount of the mother liquor or in mineral oil.[\[7\]](#)  
[\[13\]](#)

## Protocol 2: Crystal Growth by Slow Cooling

This method relies on the principle that the solubility of ammonium cobalt(II) sulfate decreases as the temperature is lowered.

#### 1. Saturated Solution Preparation:

- Prepare a saturated solution at an elevated temperature (e.g., 50°C) as described in Protocol 1, Step 2.[1] It is crucial to ensure the solution is fully saturated at this higher temperature.

#### 2. pH Adjustment (Optional but Recommended):

- For higher quality crystals, adjust the pH of the solution to between 4 and 6 to prevent the hydrolysis of  $\text{Co}^{2+}$  ions.[1]
- The addition of a small amount of baking soda (~1g per 100g of solution) can help precipitate impurities like iron salts. The solution should be left to stand and then filtered.[7]

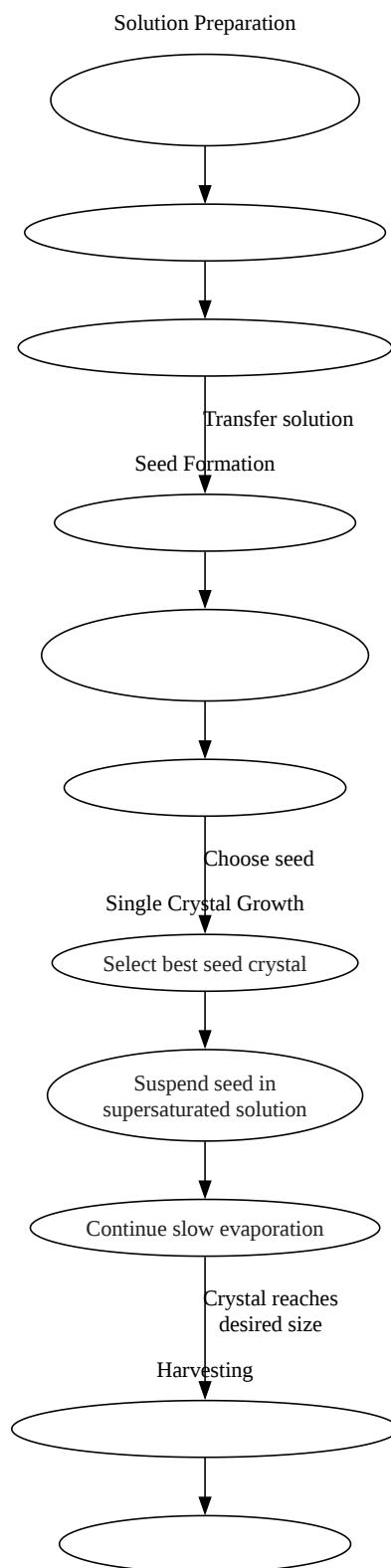
#### 3. Crystal Growth:

- Place the hot, saturated solution in a well-insulated container (e.g., a dewar flask or a styrofoam box) to ensure a very slow cooling rate.
- A controlled cooling rate of 0.1–0.5°C per hour is recommended to enhance crystal quality and minimize impurities.[1]
- As the solution slowly cools to room temperature, the decreasing solubility will cause the ammonium cobalt(II) sulfate to crystallize out of the solution.

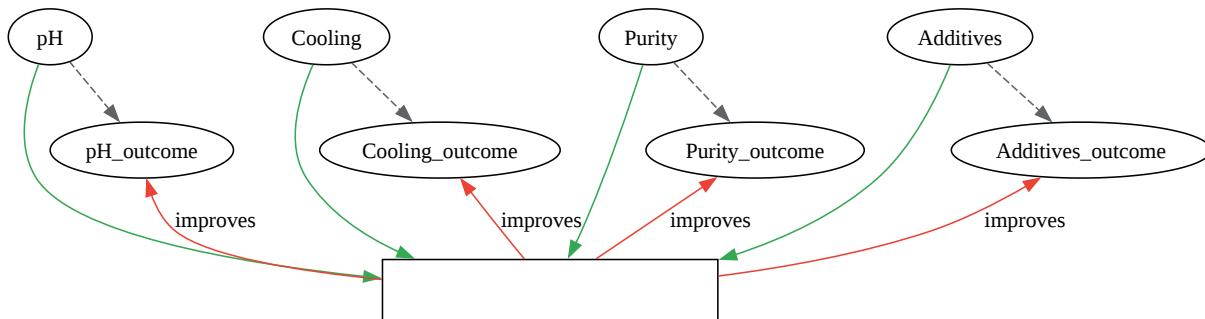
#### 4. Harvesting and Storage:

- Once the solution has reached room temperature and crystal growth has ceased, harvest the crystals as described in Protocol 1, Step 5.

## Visualized Workflows and Relationships



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